

# A Comprehensive Technical Guide to 1,3-Dibenzylurea

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **1,3-Dibenzylurea**, a versatile compound with applications in organic synthesis and potential biological activities. This document consolidates key information on its nomenclature, chemical and physical properties, and its emerging role in pharmaceutical research.

### **Synonyms and Alternative Names**

- **1,3-Dibenzylurea** is known by several alternative names in scientific literature and chemical databases. A comprehensive list of these synonyms is provided below to aid in literature searches and material procurement.
- N,N'-Dibenzylurea[1][2][3]
- Urea, N,N'-bis(phenylmethyl)-[1][3]
- sym-Dibenzylurea[1][3]
- 1,3-bis(benzyl)urea[4][5][6]
- 1,3-bis(phenylmethyl)urea[4][5][6]
- NSC 408007[1][3][5]



Lacosamide Impurity C[3][6]

The definitive identifier for this compound is its CAS (Chemical Abstracts Service) number: 1466-67-7.[1][2][4][7]

### **Chemical and Physical Properties**

A summary of the key chemical and physical properties of **1,3-Dibenzylurea** is presented in the table below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Reference
Molecular Formula	C15H16N2O	[1][2][4][7]
Molecular Weight	240.30 g/mol	[1][4][7]
Appearance	White to Off-White Solid/Crystalline Solid	[3][6]
Boiling Point	476.9 °C at 760 mmHg	[1][4]
Flash Point	191.6 °C	[1][4]
Density	1.121 g/cm <sup>3</sup>	[1][4]
Solubility	Soluble in organic solvents like ethanol and acetone; low solubility in water. Slightly soluble in DMSO and Methanol.	[3][6]
Storage	Sealed in a dry place at room temperature.	[1][4][8]

## **Role in Research and Development**

**1,3-Dibenzylurea** is a valuable molecule in the field of drug discovery and development. It has been investigated for a range of biological activities and serves as a key intermediate in the synthesis of various organic compounds.



Recent studies have highlighted its potential as an inhibitor of soluble epoxide hydrolase (sEH), an enzyme implicated in inflammatory processes.[9] Furthermore, derivatives of **1,3-Dibenzylurea** have demonstrated analgesic properties in a dose-dependent manner and have been shown to inhibit the production of pro-inflammatory cytokines such as TNF-alpha and IL-2.[9] The compound has also been identified in the roots of medicinal plants like Moringa oleifera and Pentadiplandra brazzeana.[9]

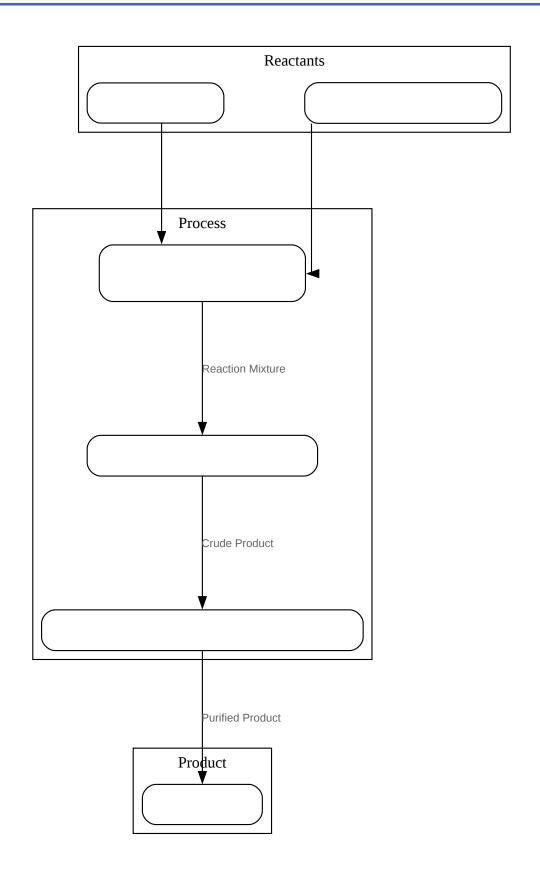
#### **Experimental Protocols**

While specific, detailed experimental protocols for the synthesis and application of **1,3- Dibenzylurea** are proprietary and vary between research groups, a generalized synthetic approach is outlined below. This workflow is based on common organic chemistry principles for the formation of ureas.

#### **General Synthesis Workflow**

The synthesis of **1,3-Dibenzylurea** can be achieved through the reaction of benzylamine with a carbonyl source. A common method involves the use of phosgene or a phosgene equivalent.





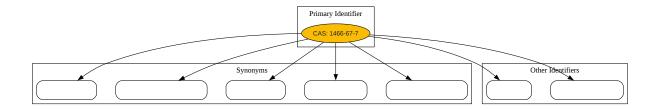
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Caption: Generalized workflow for the synthesis of **1,3-Dibenzylurea**.



### **Logical Relationship of Synonyms**

The various synonyms and identifiers for **1,3-Dibenzylurea** are interconnected, with the CAS number serving as the central, unambiguous identifier. The following diagram illustrates this relationship.



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Caption: Relationship between the CAS number and various synonyms for **1,3-Dibenzylurea**.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 1,3-Dibenzylurea].
  BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b110378#synonyms-and-alternative-names-for-1-3-dibenzylurea]

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